

Technical Guide: 1-Benzyl 3-ethyl 4-oxopyrrolidine-1,3-dicarboxylate

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Compound of Interest

Compound Name: 1-Benzyl 3-ethyl 4-oxopyrrolidine-1,3-dicarboxylate

Cat. No.: B1317536

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CAS Number: 51814-19-8

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Benzyl 3-ethyl 4-oxopyrrolidine-1,3-dicarboxylate**, a heterocyclic compound of interest in medicinal chemistry. This document summarizes its chemical and physical properties, available experimental data, and potential synthetic routes.

Chemical and Physical Properties

1-Benzyl 3-ethyl 4-oxopyrrolidine-1,3-dicarboxylate is a pyrrolidine derivative featuring both a benzyl carbamate and an ethyl ester functional group.^[1] These functionalities make it a versatile intermediate for the synthesis of more complex molecules, particularly in the development of novel therapeutics.^[1] The presence of the benzyl group increases its lipophilicity, which may influence its solubility and biological interactions.^[1]

Table 1: Chemical Identifiers and Properties

| Property | Value |
|-------------------|--|
| CAS Number | 51814-19-8[2][3] |
| Molecular Formula | C ₁₅ H ₁₇ NO ₅ [1][2] |
| Molecular Weight | 291.3 g/mol [2][3] |
| IUPAC Name | 1-benzyl 3-ethyl 4-oxo-1,3-pyrrolidinedicarboxylate |
| InChI Key | FRNZCPLVDNHRIH-UHFFFAOYSA-N |
| Canonical SMILES | CCOC(=O)C1CN(CC1=O)C(=O)OCc1ccccc1[1] |
| Physical Form | Solid, White powder[1] |
| Purity | Typically available at 95% or 98% purity. |

Experimental Data

Spectroscopic Data

Limited experimental data is publicly available for this specific compound. However, ¹H NMR data has been reported in the patent literature.

Table 2: ¹H NMR Data

| Parameter | Value |
|----------------------------|-------------------------|
| Spectrometer | 400 MHz[2] |
| Solvent | DMSO-d ₆ [2] |
| Chemical Shifts (δ) in ppm | 4.24 - 4.55 (m, 4 H) |
| 5.16 (s, 2 H) | |
| 7.23 - 7.47 (m, 3 H) | |
| 7.54 - 7.65 (m, 2 H) | |
| 7.65 - 7.76 (m, 1 H)[2] | |

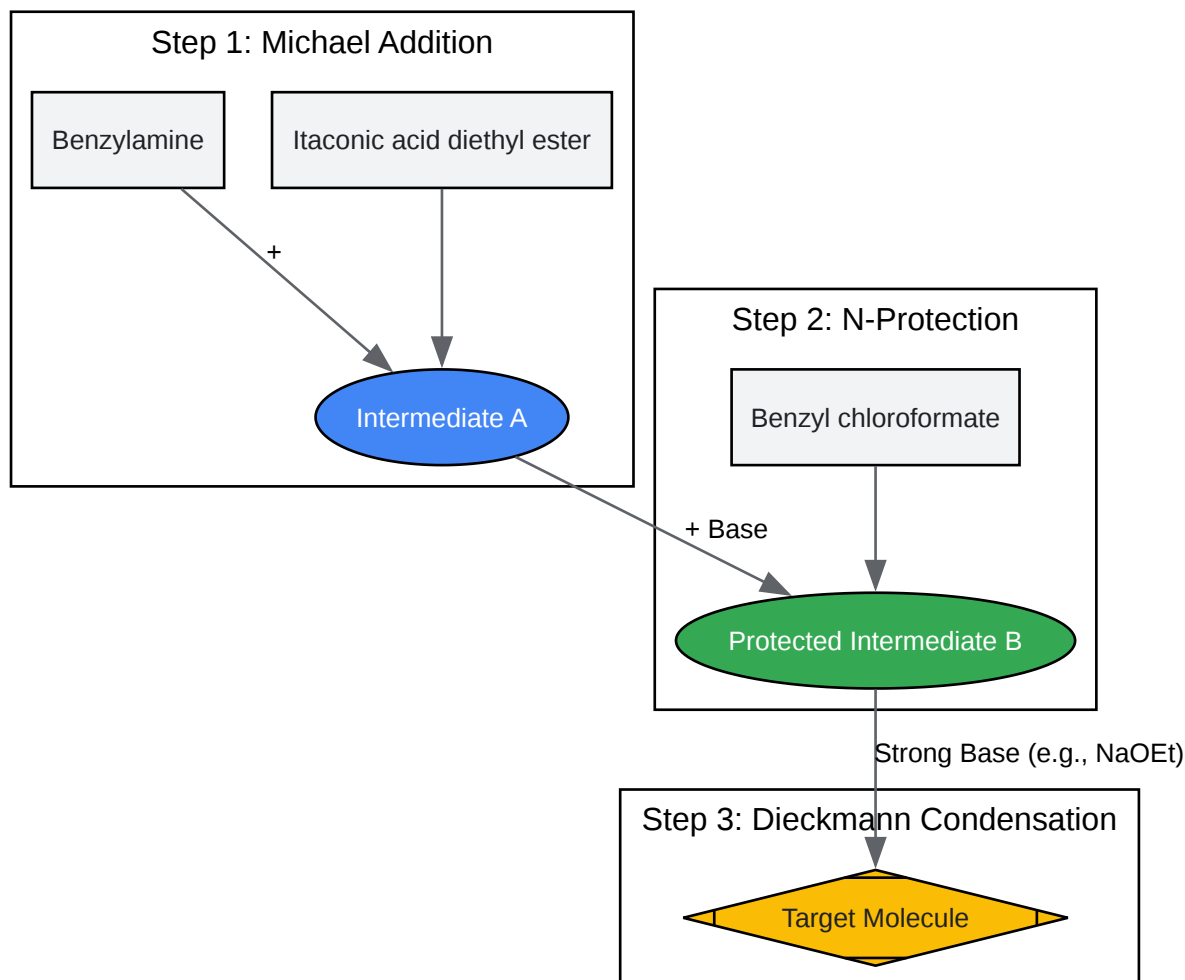
Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **1-Benzyl 3-ethyl 4-oxopyrrolidine-1,3-dicarboxylate** is not readily available in peer-reviewed literature. However, its synthesis can be conceptually approached through established methods for the preparation of substituted pyrrolidines. A plausible synthetic strategy involves the Dieckmann condensation or related cyclization reactions of appropriate acyclic precursors.

A related compound, ethyl 1-benzyl-4-oxopyrrolidine-3-carboxylate, can be prepared via a three-step process utilizing benzylamine and ethyl acrylate.^[4] This suggests that a multi-step synthesis is likely required for the target compound.

Below is a generalized, hypothetical workflow for the synthesis of 4-oxopyrrolidine derivatives, which could be adapted for the target molecule.

Generalized Synthetic Workflow



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Caption: Generalized synthetic workflow for 4-oxopyrrolidine derivatives.

Potential Applications and Signaling Pathways

There is no direct evidence from the available literature detailing the involvement of **1-Benzyl 3-ethyl 4-oxopyrrolidine-1,3-dicarboxylate** in specific signaling pathways. However, its mention in a patent for "Therapeutic compounds" suggests its potential utility as an intermediate in the synthesis of pharmacologically active molecules.^[2] The patent discusses the development of selective positive allosteric modulators of the muscarinic M4 receptor for the potential treatment of the negative symptoms of schizophrenia.^[2] This context suggests that derivatives of this compound may be investigated for their activity at muscarinic receptors.

The general class of pyrrolidone-containing compounds is of significant interest in the pharmaceutical industry, with applications in developing drugs for the central nervous system, such as anticonvulsants and antidepressants.

Safety and Handling

Table 3: Hazard Information

| Hazard Statement | Description |
|------------------|----------------------------------|
| H315 | Causes skin irritation |
| H319 | Causes serious eye irritation |
| H335 | May cause respiratory irritation |

Storage: Store in a freezer under -20°C, sealed in a dry environment. Standard personal protective equipment should be used when handling this compound.

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References

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- 2. WO2018066718A1 - Therapeutic compounds - Google Patents [patents.google.com]
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